

An In-depth Technical Guide to 4-Methoxy-3,6-dihydro-2H-pyran

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxy-3,6-dihydro-2H-pyran

Cat. No.: B101811

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methoxy-3,6-dihydro-2H-pyran**, a heterocyclic compound with applications in organic synthesis. This document details its chemical identity, physical and spectral properties, synthesis, and its role as a protecting group. While direct biological activity and specific signaling pathway involvement for this compound are not extensively documented in current scientific literature, this guide will touch upon the known biological activities of the broader class of pyran derivatives to provide a context for potential future research.

Chemical Identity and Synonyms

4-Methoxy-3,6-dihydro-2H-pyran is a cyclic vinyl ether. A comprehensive list of its identifiers and synonyms is provided below to facilitate cross-referencing in chemical databases and literature.

| Identifier Type | Value |
|-------------------|---|
| IUPAC Name | 4-methoxy-3,6-dihydro-2H-pyran |
| CAS Number | 17327-22-9[1] |
| PubChem CID | 87051[2] |
| Molecular Formula | C ₆ H ₁₀ O ₂ [1] |
| Molecular Weight | 114.14 g/mol |
| InChI Key | FSMHNRLQAABPS-UHFFFAOYSA-N[3] |
| Canonical SMILES | COC1=CCOCC1[1] |

Common Synonyms:

- 3,6-Dihydro-4-methoxy-2H-pyran[2]
- 4-Methoxy-5,6-dihdropyran
- 5,6-Dihydro-4-methoxy-2H-pyran[3]
- MDHP

Physicochemical and Spectroscopic Data

A summary of the key physical and spectroscopic data for **4-Methoxy-3,6-dihydro-2H-pyran** is presented in the following tables for easy reference and comparison.

Table 2.1: Physical Properties

| Property | Value | Reference |
|---------------------------------------|---|-----------|
| Appearance | Colorless to yellow liquid | [4] |
| Boiling Point | 59 °C at 20 mmHg | [5] |
| Density | 1.022 g/mL at 25 °C | [5] |
| Refractive Index (n ²⁰ /D) | 1.462 | [5] |
| Flash Point | 46 °C | |
| Solubility | Soluble in methanol.[6] Information on solubility in other organic solvents like ethanol, DMSO, and dichloromethane is not readily available in the searched literature. | |

Table 2.2: Spectroscopic Data

| Technique | Data |
|----------------------------|--|
| ¹ H NMR | Spectral data is available but specific peak assignments were not found in the search results. |
| ¹³ C NMR | Spectral data is available but specific peak assignments were not found in the search results. |
| Infrared (IR) Spectroscopy | A vapor phase IR spectrum is available. |
| Mass Spectrometry (MS) | Electron ionization mass spectrometry data is available. |

Synthesis of 4-Methoxy-3,6-dihydro-2H-pyran

An efficient method for the synthesis of **4-Methoxy-3,6-dihydro-2H-pyran** involves the titanium tetrachloride (TiCl_4)-mediated elimination of methanol from 4,4-dimethoxytetrahydropyran.[7]

Experimental Protocol: Synthesis via Methanol Elimination

This protocol is based on the procedure described by Gaffney et al.[7]

Materials:

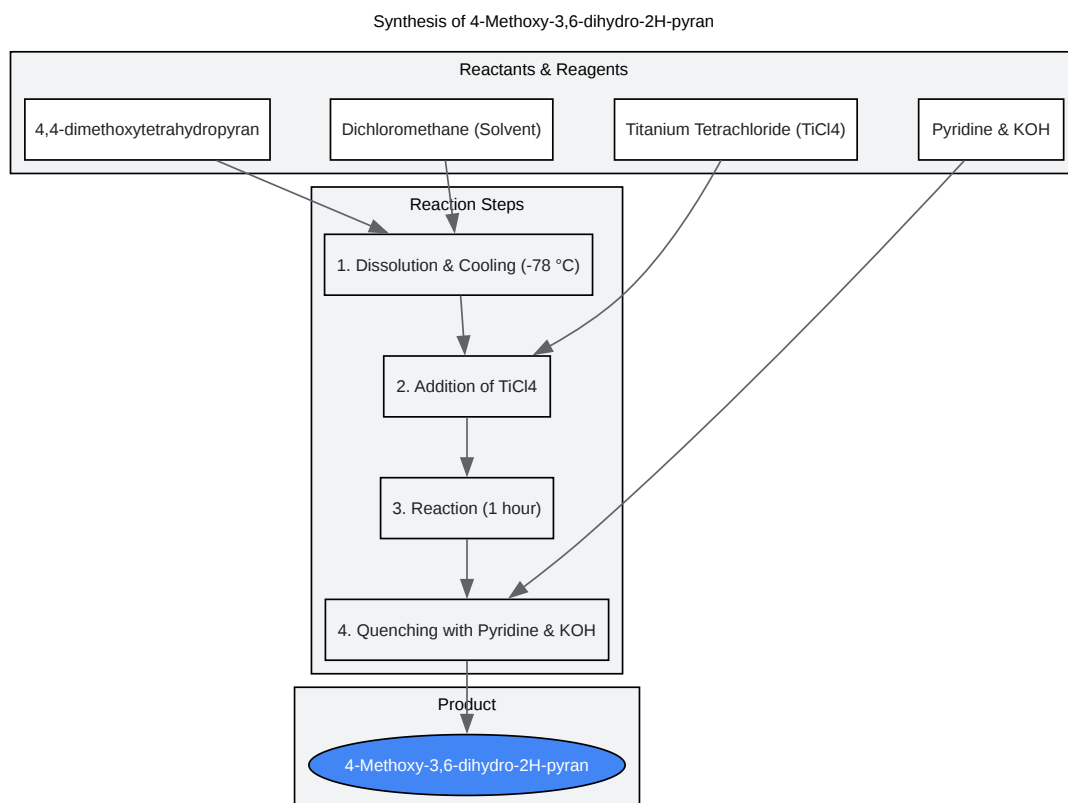
- 4,4-dimethoxytetrahydropyran
- Dichloromethane (CH_2Cl_2)
- Titanium tetrachloride (TiCl_4)
- Pyridine
- Potassium hydroxide (KOH), ground and dried

Procedure:

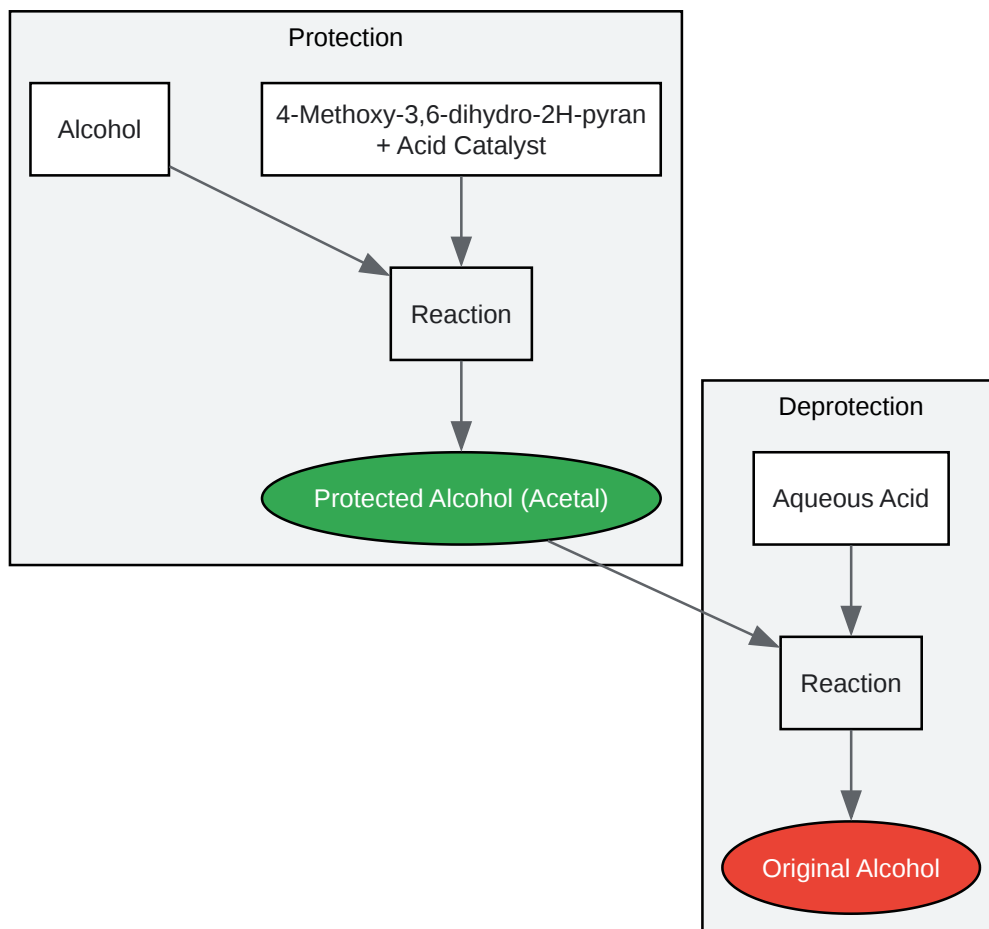
- Dissolve 4,4-dimethoxytetrahydropyran in dichloromethane in a reaction vessel equipped with a stirrer and under an inert atmosphere.
- Cool the solution to $-78\text{ }^\circ\text{C}$.
- Slowly add titanium tetrachloride to the stirred solution over a period of 2 minutes.
- Allow the reaction to stir for 1 hour at $-78\text{ }^\circ\text{C}$.
- Add pyridine to the reaction mixture, followed by the addition of ground and dried potassium hydroxide.
- The product, **4-Methoxy-3,6-dihydro-2H-pyran**, can then be isolated and purified from the reaction mixture.

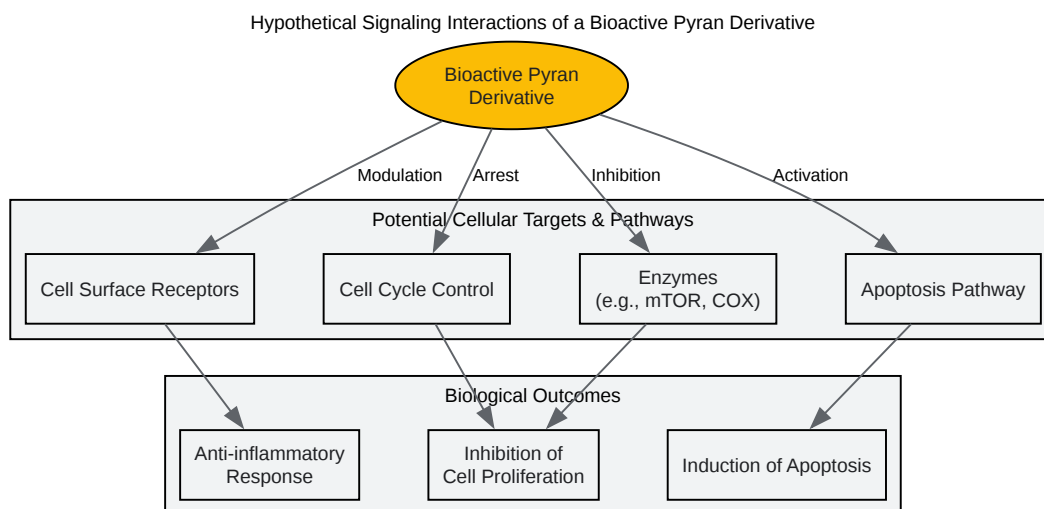
Note: This is a summary of the procedure. For detailed quantities, workup, and purification methods, refer to the original publication.

Synthesis Workflow Diagram



Use as a Protecting Group for Alcohols





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